

Xylenol Orange: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Xylenol orange*

Cat. No.: B167902

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An in-depth examination of the chemical properties, structure, and analytical applications of **Xylenol Orange**, a vital metallochromic indicator and spectrophotometric reagent.

Core Chemical Information

Xylenol Orange is a complex organic dye of the triphenylmethane class, widely recognized for its utility as a sensitive indicator for metal titrations and as a chromogenic agent in spectrophotometry. It is most commonly utilized in its tetrasodium salt form, which exhibits good solubility in aqueous solutions.[\[1\]](#)

1.1. Chemical Structure and Formula

The functionality of **Xylenol Orange** as a metal chelator is attributed to the presence of iminodiacetic acid groups attached to a cresolsulfonphthalein framework. This intricate structure allows for the formation of distinctly colored complexes with a variety of metal ions.

- Chemical Formula (Acid Form): $C_{31}H_{32}N_2O_{13}S$ [\[1\]](#)[\[2\]](#)
- Chemical Formula (Tetrasodium Salt): $C_{31}H_{28}N_2Na_4O_{13}S$ [\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

1.2. Physicochemical Properties

The essential physicochemical properties of **Xylenol Orange** are summarized in the table below, providing key data for its application in experimental settings.

Property	Value	References
Molar Mass (Acid Form)	672.66 g/mol	[1][2][7]
Molar Mass (Tetrasodium Salt)	760.58 - 760.6 g/mol	[3][4][8]
Melting Point	195 °C (decomposes)	[1][8]
Solubility in Water	200 mg/mL	[1]
pKa Values	pK ₂ : 2.58, pK ₃ : 3.23, pK ₄ : 6.37, pK ₅ : 10.46, pK ₆ : 12.28 (at 25°C)	
Absorption Maxima (λ_{max})	440 nm & 570 nm (excitation); 575 - 585 nm (in 0.1N NaOH)	[1][6][9]
Emission Maximum	610 nm	[1]

Experimental Protocols

Xylenol Orange is a versatile tool in analytical chemistry, with established protocols for both titrimetric and spectrophotometric analyses.

2.1. Complexometric Titration of Metal Ions

Xylenol Orange is a preferred indicator for the direct ethylenediaminetetraacetic acid (EDTA) titration of numerous metal ions in acidic media (pH 2-6).[10] The endpoint is characterized by a sharp and clear color transition from the reddish-violet of the metal-indicator complex to the yellow of the free indicator.[10]

Detailed Protocol for the Titration of Zinc:

- Sample Preparation: An accurately weighed sample containing zinc is dissolved in water, with minimal addition of acetic acid if required for dissolution. The resulting solution is then diluted to approximately 50 mL.
- Indicator Addition: About 50 mg of a **Xylenol Orange** indicator mixture is introduced into the sample solution.

- Buffering: Methenamine (approximately 5 g) is added to buffer the solution, which should result in a pink-violet coloration.[10]
- Titration: The solution is titrated against a standardized 0.05 M disodium EDTA solution.
- Endpoint Determination: The titration is complete upon the color change from a deep violet to a distinct yellow.[10]

2.2. Spectrophotometric Determination of Metals

The strong color formation of **Xylenol Orange** upon complexation with metal ions allows for their quantitative determination via spectrophotometry. This method has been successfully applied to the analysis of metals such as aluminum, bismuth, and zirconium.[10][11][12]

Detailed Protocol for the Spectrophotometric Determination of Aluminum:

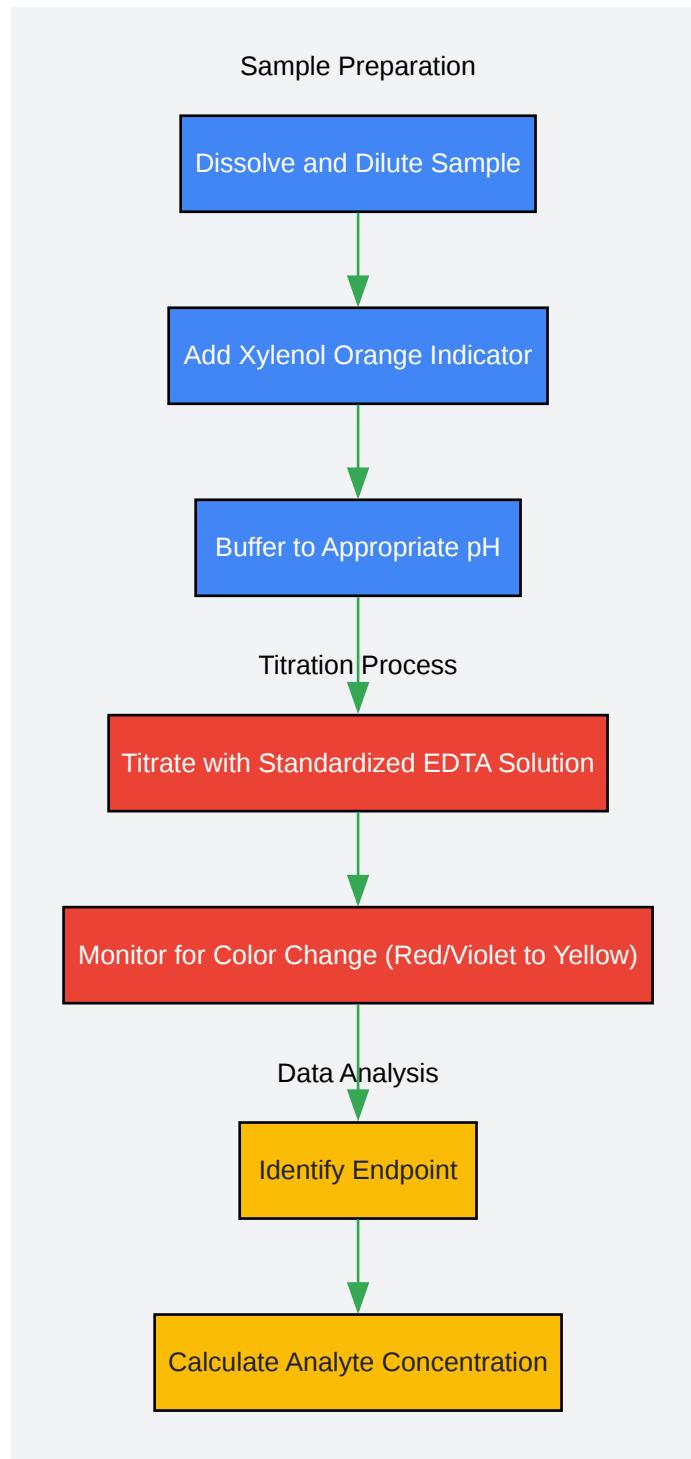
- Preparation of Calibration Standards: A series of aluminum standard solutions, with concentrations spanning from 0.0432 to 0.864 mg/L, are prepared. To a 25-mL volumetric flask containing a standard solution, 1.5 mL of a 1.58×10^{-3} M **Xylenol Orange** solution is added, and the flask is brought to volume with a potassium hydrogen phthalate (KHP) buffer at pH 3.0.[12]
- Sample Preparation: The unknown sample is treated in the same manner as the calibration standards.
- Absorbance Measurement: The absorbance of each standard and the unknown sample is measured at the wavelength of maximum absorbance (λ_{max}) of the aluminum-**Xylenol Orange** complex, which is 550 nm, using a reagent blank as a reference.[12]
- Concentration Determination: A calibration curve is constructed by plotting the absorbance of the standards against their concentrations. The concentration of aluminum in the unknown sample is then determined from this curve.

Mandatory Visualizations

3.1. Chemical Structure of Xylenol Orange

Caption: Chemical structure of **Xylenol Orange** (acid form).

3.2. Logical Workflow for Complexometric Titration



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Caption: Logical workflow for metal ion determination via complexometric titration.

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